

An In-depth Technical Guide to 1,3-Dimethoxy-1,3-dimethylurea

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Compound of Interest

Compound Name: 1,3-Dimethoxy-1,3-dimethylurea

Cat. No.: B182188

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This technical guide provides a comprehensive overview of the discovery, history, chemical properties, and synthesis of **1,3-Dimethoxy-1,3-dimethylurea**. The content is tailored for researchers, scientists, and professionals in the field of drug development and materials science, presenting available data in a structured and accessible format.

Introduction

1,3-Dimethoxy-1,3-dimethylurea, with the Chemical Abstracts Service (CAS) number 123707-26-6, is a symmetrically substituted urea derivative. Its molecular structure features two methoxy and two methyl groups attached to the nitrogen atoms of the urea backbone. This substitution pattern imparts specific chemical properties that make it a subject of interest in various chemical applications, notably as a crosslinking agent and a formaldehyde-free alternative in the production of polymers and textiles. While its structural analog, 1,3-dimethylurea, is well-documented, **1,3-Dimethoxy-1,3-dimethylurea** is a more specialized chemical with less extensive literature.

History and Discovery

Detailed historical information regarding the specific discovery and first synthesis of **1,3-Dimethoxy-1,3-dimethylurea** is not readily available in publicly accessible scientific literature. The compound is indexed in chemical databases such as PubChem, indicating its synthesis and characterization have been reported.^[1] Patents associated with this chemical structure exist, suggesting its development and applications may be documented within the patent

literature.^[1] Further investigation into chemical patent databases may provide more specific details on its initial preparation and developmental timeline.

Physicochemical Properties

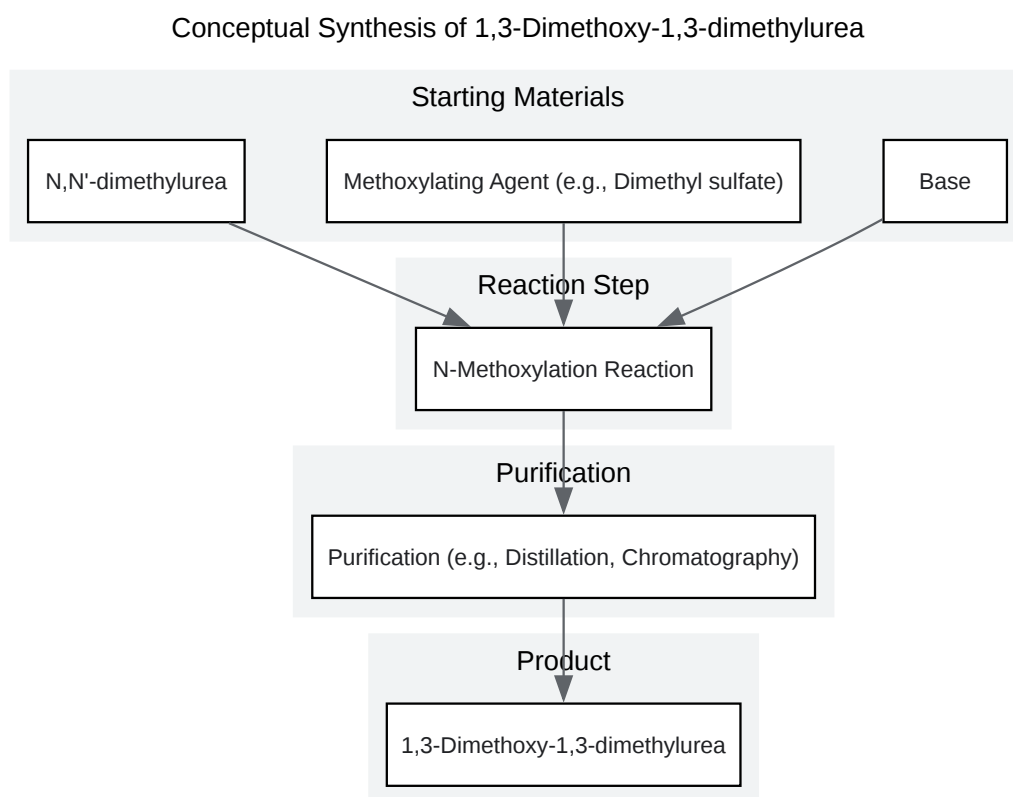
The known quantitative data for **1,3-Dimethoxy-1,3-dimethylurea** are summarized in the table below. These properties are primarily derived from computational models and data available in chemical databases.

Property	Value	Source
Molecular Formula	C ₅ H ₁₂ N ₂ O ₃	PubChem ^[1]
Molecular Weight	148.16 g/mol	PubChem ^[1]
IUPAC Name	1,3-dimethoxy-1,3-dimethylurea	PubChem ^[1]
CAS Number	123707-26-6	PubChem ^[1] , Santa Cruz Biotechnology ^[2]
Appearance	Colorless to almost colorless clear liquid	-
InChI	InChI=1S/C5H12N2O3/c1-6(9-3)5(8)7(2)10-4/h1-4H3	PubChem ^[1]
InChIKey	BXBKNWRSAAAPKG-UHFFFAOYSA-N	PubChem ^[1]
SMILES	CN(C(=O)N(C)OC)OC	PubChem ^[1]

Synthesis

A detailed, peer-reviewed experimental protocol for the synthesis of **1,3-Dimethoxy-1,3-dimethylurea** is not prominently available in the searched scientific literature. However, a plausible synthetic route can be conceptualized based on the known chemistry of urea derivatives. The synthesis would likely involve the reaction of a suitable precursor, such as N,N'-dimethylurea, with a methoxylating agent.

A generalized conceptual workflow for its synthesis is presented below. This diagram illustrates the logical progression from starting materials to the final product.



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Caption: Conceptual workflow for the synthesis of **1,3-Dimethoxy-1,3-dimethylurea**.

Applications

1,3-Dimethoxy-1,3-dimethylurea is primarily utilized in the field of polymer and materials science. Its key applications include:

- **Crosslinking Agent:** It can be used to form chemical bonds between polymer chains, thereby enhancing the durability, stability, and mechanical properties of coatings, adhesives, and textiles.
- **Curing Agent:** In the manufacturing of high-performance materials, it can act as a curing agent, facilitating the hardening of resins.
- **Formaldehyde-Free Alternative:** Due to concerns about the health effects of formaldehyde, this compound serves as a safer alternative in various applications, particularly in the textile industry for creating wrinkle-resistant fabrics.

While its applications in drug development are not well-documented, related urea compounds are known to be important intermediates in the synthesis of various pharmaceuticals.

Signaling Pathways and Biological Activity

There is no information available in the searched scientific literature to suggest that **1,3-Dimethoxy-1,3-dimethylurea** has a defined role in any specific biological signaling pathways or possesses significant biological activity. Its primary applications appear to be in the realm of materials chemistry rather than pharmacology.

Conclusion

1,3-Dimethoxy-1,3-dimethylurea is a specialized chemical with niche applications, primarily as a crosslinking and curing agent in the polymer and textile industries, and as a formaldehyde-free alternative. While its basic chemical and physical properties are cataloged, a detailed public record of its discovery, history, and specific, reproducible synthesis protocols is sparse. For researchers and professionals interested in this compound, a thorough search of the patent literature is recommended to uncover more in-depth information regarding its synthesis and historical development. As research into new materials and safer chemical alternatives continues, the applications and understanding of **1,3-Dimethoxy-1,3-dimethylurea** may expand.

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References

- 1. 1,3-Dimethoxy-1,3-dimethylurea | C₅H₁₂N₂O₃ | CID 11159391 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scbt.com [scbt.com]
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